

Cyflumetofen safety profile compared to traditional acaricides

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Compound Focus: Cyflumetofen

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Cyflumetofen Safety & Environmental Profile

Property	Value	Assessment / Implication
Oral Mammalian Toxicity (Rat)	Low [1]	Low risk from oral exposure.
Aquatic Toxicity	High (Acute EC ₅₀ for algae, invertebrates, fish \leq 0.1 mg/L) [1]	Poses a high risk to aquatic organisms; strict controls needed near water.
Honeybee Toxicity	Low [1]	Lower risk to beneficial pollinators compared to many broad-spectrum insecticides.
Toxicity to Other Biodiversity	Moderate to High [1]	Can be harmful to most other insects and arthropods.
Environmental Persistence	Low [1]	Non-persistent; less likely to cause long-term soil or water contamination.
Water Solubility	0.0281 mg/L (at 20°C) [1]	Low solubility reduces leaching into groundwater.

Property	Value	Assessment / Implication
Octanol-Water Partition Coefficient (Log P)	4.3 (at 25°C) [1]	High; potential to bioaccumulate in fatty tissues.

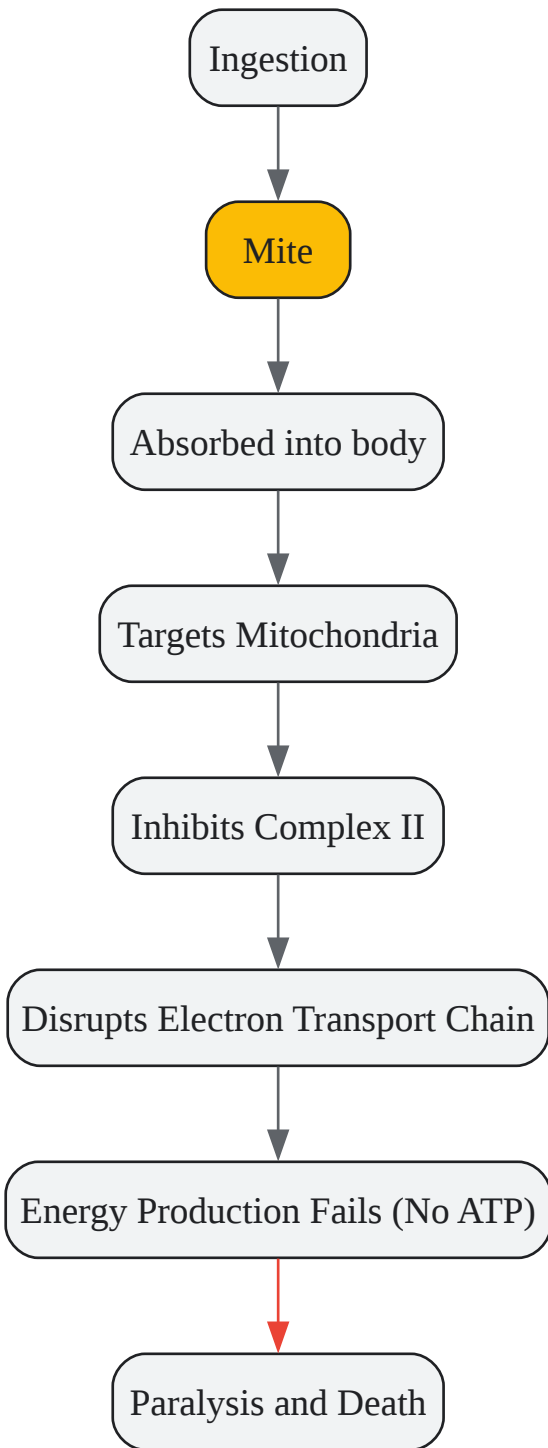
Mechanism of Action and Experimental Data

Cyflumetofen's unique mechanism and the experimental data supporting its safety profile are key to understanding its place in pest management.

Mode of Action

Cyflumetofen is classified by the Insecticide Resistance Action Committee (IRAC) as a **Group 25A** compound [1]. It acts as a **mitochondrial complex II electron transport inhibitor** [1]. This means it disrupts cellular energy production in mites, leading to paralysis and death. This specific target site is different from the neurotoxic targets of many traditional acaricides (like organophosphates or pyrethroids), making it a valuable tool for managing resistant mite populations [1].

The diagram below illustrates its specific action at the cellular level.



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Basis for Safety Assessments

The data in the table above is primarily derived from standardized regulatory studies required for pesticide approval, particularly under frameworks like the European Union's EC 1107/2009 [1]. The key experimental protocols include:

- **Acute Toxicity Studies (OECD 423, 425):** These determine the lethal dose (LD₅₀) for mammals, birds, and bees, establishing the "low mammalian toxicity" classification [1].
- **Environmental Fate Studies (OECD 106, 307):** These assess solubility, soil degradation, and persistence, supporting the "low persistence" claim [1].
- **Aquatic Toxicology Studies (OECD 201, 202, 203):** These tests measure effects on algae, daphnia, and fish over 48-96 hours, generating the EC₅₀/LC₅₀ values that lead to the "high aquatic toxicity" classification [1].

Comparison to Traditional Acaricide Classes

When compared to older chemical classes, **Cyflumetofen's** profile shows a clear shift in the trade-offs between efficacy, human safety, and environmental impact.

Acaricide Class	Example Compounds	Key Mammalian & Environmental Concerns	Cyflumetofen's Comparative Standing
Organophosphates	Chlorpyrifos [2]	Acutely toxic; inhibit acetylcholinesterase, requiring antidotes (atropine) [2].	Safer for humans; different mode of action avoids neurotoxicity [1].
Benzimidazoles	Carbendazim [3]	Can cause testicular toxicity and reproductive damage in mammals [3].	No evidence of similar reproductive toxicity; different biochemical target.
Mercury-Based	Various	Severe reproductive & developmental toxicity; bioaccumulation [3].	Much safer profile; not a heavy metal and is non-persistent [1].

Acaricide Class	Example Compounds	Key Mammalian & Environmental Concerns	Cyflumetofen's Comparative Standing
Formamidines	Amitraz [2]	Alpha-2 adrenergic agonist; can cause CNS depression, bradycardia, and hyperglycemia in mammals [2].	Lower mammalian toxicity; symptoms are not related to adrenergic agonism.

Key Takeaways for Professionals

- **For Resistance Management:** **Cyflumetofen's** Group 25A mode of action is a vital resource in Integrated Pest Management (IPM) programs for controlling mites resistant to other chemical classes [1].
- **For Environmental Planning:** Its **high aquatic toxicity** necessitates careful application to prevent runoff into ponds, streams, or rivers. Its low bee toxicity makes it suitable for use in flowering crops where pollinators are active, but its impact on other beneficial arthropods should be considered [1].
- **For Human Safety:** Its low oral toxicity reduces the risk of severe acute poisoning for applicators and researchers handling the material, a significant advantage over organophosphates [1] [2].

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